

# Application Notes: Cerium (III) Fluoride (CeF<sub>3</sub>) in Infrared Optics

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## Compound of Interest

Compound Name: CEF3

Cat. No.: B612712

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Cerium (III) Fluoride (CeF<sub>3</sub>) is a versatile inorganic compound with a unique combination of optical, magneto-optical, and physical properties. Its excellent chemical stability, low refractive index, and broad transmission range, extending from the ultraviolet (UV) to the mid-infrared (MIR) spectrum, make it a material of significant interest for various applications in infrared optics.<sup>[1][2]</sup> These applications range from passive components like IR windows and anti-reflection coatings to active devices such as Faraday rotators for optical isolators.<sup>[2][3]</sup> This document provides detailed application notes, protocols, and performance data for CeF<sub>3</sub> in the field of infrared optics.

## Core Physical and Optical Properties

CeF<sub>3</sub>'s utility in IR optics is founded on its robust physical characteristics and favorable interaction with light. It exhibits high transparency across a wide spectral range with minimal absorption, making it an excellent candidate for transmissive optical elements.<sup>[1]</sup> Its key properties are summarized in the table below.

Table 1: Physical and Optical Properties of Cerium (III) Fluoride (CeF<sub>3</sub>)

Property	Value	References
Transmission Range	0.15 $\mu\text{m}$ to 13 $\mu\text{m}$	[4][5]
Chemical Formula	CeF <sub>3</sub>	[4]
Density	6.16 g/cm <sup>3</sup>	[3][4]
Melting Point	1460 °C	[4]
Mohs Hardness	~4.5	[4]
Thermal Conductivity	9.5 W/m·K	[4]
Refractive Index	See Table 2	[4][5]

| Crystal Structure | Trigonal (Hexagonal) |[4] |

Table 2: Refractive Index of CeF<sub>3</sub> at Various Wavelengths

Wavelength ( $\mu\text{m}$ )	Refractive Index (n)	References
0.550	~1.59 - 1.62	[5]
0.589	1.621	[4]

| 10.0 | ~1.42 - 1.47 |[5] |

## Application: Infrared Windows and Optical Coatings

Due to its broad transmission window from the UV to the mid-infrared (up to 13  $\mu\text{m}$ ) and its physical durability, CeF<sub>3</sub> is an excellent material for manufacturing infrared windows and lenses.[5] These components are crucial in applications such as thermal imaging, FLIR (Forward-Looking Infrared) systems, and IR spectroscopy.[6]

Furthermore, its low refractive index makes CeF<sub>3</sub> a valuable material for producing low-absorption, anti-reflection (AR) coatings for the IR spectral range.[5] When used in multilayer dielectric coatings, it helps to minimize reflection and maximize transmission through an optical system.

## Experimental Protocol 1: Deposition of CeF<sub>3</sub> Thin Films

This protocol describes a general method for depositing a CeF<sub>3</sub> thin film onto an infrared-transparent substrate (e.g., Germanium or Silicon) using electron-beam evaporation.

### A. Materials and Equipment

- CeF<sub>3</sub> evaporation granules (99.99% purity)
- Infrared-grade substrate (e.g., Si or Ge wafer)
- Solvents for cleaning: Acetone, Isopropanol (spectroscopic grade)
- High-vacuum deposition chamber with electron-beam (e-gun) source
- Substrate holder with heating capability
- Quartz crystal microbalance (QCM) for thickness monitoring
- Nitrogen gas (high purity) for venting

### B. Methodology

- **Substrate Cleaning:** Ultrasonically clean the substrate sequentially in acetone and isopropanol for 10 minutes each. Dry the substrate with high-purity nitrogen gas.
- **Chamber Preparation:** Load the cleaned substrate into the substrate holder and the CeF<sub>3</sub> granules into the e-gun crucible within the deposition chamber.
- **Vacuum Pump-Down:** Evacuate the chamber to a base pressure of at least  $1 \times 10^{-6}$  Torr to minimize contamination.
- **Substrate Heating:** Heat the substrate to the desired temperature, typically 200-300°C, to improve film adhesion and density.[5]
- **Deposition:**
  - Begin the e-gun sweep over the CeF<sub>3</sub> material.

- Slowly increase the emission current to start the evaporation process.
- Once the deposition rate, as measured by the QCM, is stable (e.g., 0.5-1.0 nm/s), open the main shutter to begin coating the substrate.
- Continue deposition until the desired film thickness is achieved.
- Cool-Down and Venting: After deposition, allow the substrate to cool down under vacuum. Once at room temperature, vent the chamber slowly with nitrogen gas.
- Characterization: Analyze the film's properties using techniques such as ellipsometry (for refractive index and thickness) and FTIR spectroscopy (for transmission characteristics).

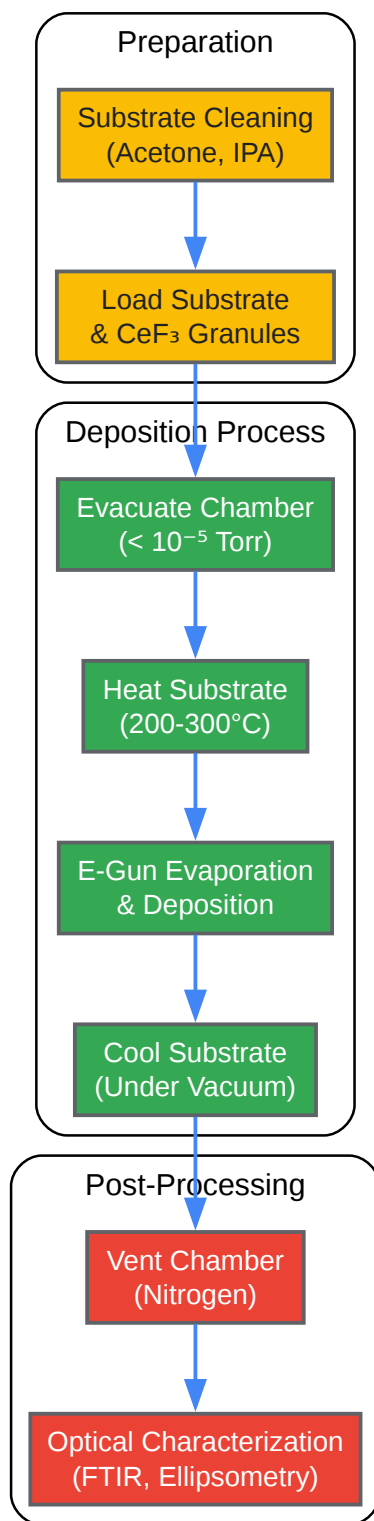


Diagram 1: Workflow for CeF<sub>3</sub> Thin Film Deposition.

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Caption: Workflow for CeF<sub>3</sub> Thin Film Deposition.

## Application: Faraday Rotators for Optical Isolators (NIR/MIR)

A significant application of  $\text{CeF}_3$  is in magneto-optics, specifically as a Faraday rotator material for optical isolators. An optical isolator is a passive device that allows light to pass in only one direction, protecting laser sources from damaging back-reflections.  $\text{CeF}_3$  is a compelling alternative to Terbium Gallium Garnet (TGG), the industry standard, especially in the near-infrared (NIR) region.<sup>[7][8]</sup>

Advantages of  $\text{CeF}_3$  over TGG:

- **Higher Verdet Constant:** In the NIR spectral region from 1.1 to 1.5  $\mu\text{m}$ ,  $\text{CeF}_3$  possesses a Verdet constant up to 60% higher than TGG, meaning a shorter crystal can be used to achieve the required 45° rotation.<sup>[9]</sup>
- **Wider Transparency:**  $\text{CeF}_3$  has a broader transparency window, particularly in the UV and deeper into the IR, compared to TGG, which has a UV cut-off around 400 nm.<sup>[7][10][11]</sup>

Table 3: Comparison of Faraday Rotator Materials:  $\text{CeF}_3$  vs. TGG

Property	$\text{CeF}_3$	TGG (Terbium Gallium Garnet)	References
Transparency Range	0.3 $\mu\text{m}$ to >2.5 $\mu\text{m}$	0.4 $\mu\text{m}$ to ~1.4 $\mu\text{m}$	<sup>[10][11]</sup>
Verdet Constant @ 1064 nm	~39 rad/(T·m)	~40 rad/(T·m)	<sup>[10]</sup>
Performance in NIR (>1.1 $\mu\text{m}$ )	Higher Verdet Constant	Lower Verdet Constant	<sup>[9]</sup>

| Thermal Lensing | Smaller Effect | Larger Effect |<sup>[8][11]</sup> |

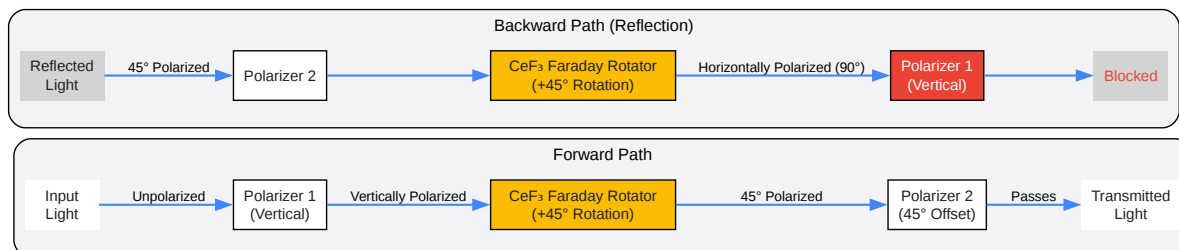


Diagram 2: Principle of a Faraday Optical Isolator using  $\text{CeF}_3$ .

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Caption: Principle of a Faraday Optical Isolator.

## Experimental Protocol 2: Measurement of Verdet Constant

This protocol outlines the steps to measure the Verdet constant of a  $\text{CeF}_3$  crystal as a function of wavelength.

### A. Materials and Equipment

- Polished  $\text{CeF}_3$  single crystal of known length (L)
- Wavelength-tunable laser source (e.g., Ti:Sapphire for NIR)
- High-extinction linear polarizers (Glan-Thompson)
- Electromagnet capable of producing a uniform magnetic field (B)
- Hall probe for magnetic field measurement
- Photodetector and power meter

- Rotation mounts for polarizers

## B. Methodology

- System Alignment: Align the laser, input polarizer,  $\text{CeF}_3$  crystal, output polarizer (analyzer), and photodetector on an optical bench. Ensure the laser beam passes through the center of the crystal.
- Initial Setup ( $B=0$ ):
  - With the electromagnet off ( $B=0$ ), cross the analyzer with respect to the input polarizer to achieve minimum light transmission (extinction). Record this analyzer angle as  $\theta_0$ .
- Apply Magnetic Field:
  - Turn on the electromagnet and set it to a specific current. Measure the magnetic field strength ( $B$ ) along the beam path within the crystal using the Hall probe.
- Measure Rotation:
  - With the magnetic field on, rotate the analyzer to find the new minimum transmission angle. Record this angle as  $\theta_1$ .
  - The Faraday rotation angle is  $\theta = |\theta_1 - \theta_0|$ .
- Calculate Verdet Constant: The Verdet constant ( $V$ ) is calculated using the formula:
  - $V = \theta / (B * L)$
  - Where  $\theta$  is the rotation angle in radians,  $B$  is the magnetic field in Tesla, and  $L$  is the crystal length in meters.
- Repeat Measurements: Repeat steps 3-5 for several different magnetic field strengths to ensure linearity. Repeat the entire process for different wavelengths from the tunable laser source to determine the Verdet constant dispersion.[9]



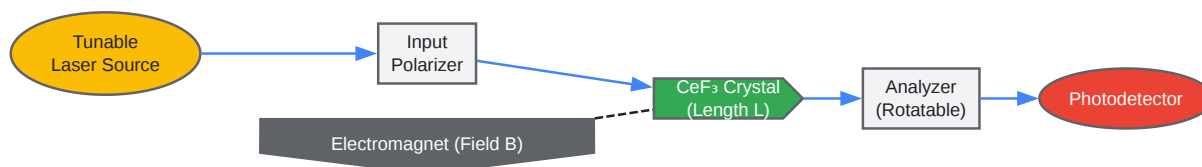


Diagram 3: Experimental Setup for Verdet Constant Measurement.

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Caption: Verdet Constant Measurement Setup.

## Application: IR-Emitting Polymer Nanocomposites

CeF<sub>3</sub> can serve as an excellent host material for rare-earth ions to create infrared-emitting nanomaterials. By doping CeF<sub>3</sub> nanoparticles with ions like Ytterbium (Yb<sup>3+</sup>) and Erbium (Er<sup>3+</sup>), it is possible to fabricate materials that emit light in the NIR, including at the key telecommunication wavelength of ~1.5 μm.[12][13]

These nanoparticles can be dispersed within a polymer matrix, such as PMMA or polystyrene, to create transparent nanocomposites.[12][13] Such composites are promising for developing low-cost and versatile optical devices like planar waveguides, optical amplifiers, and solid-state lasers.[13] The process relies on matching the refractive index of the nanoparticles with the polymer to maintain high transparency.[13]

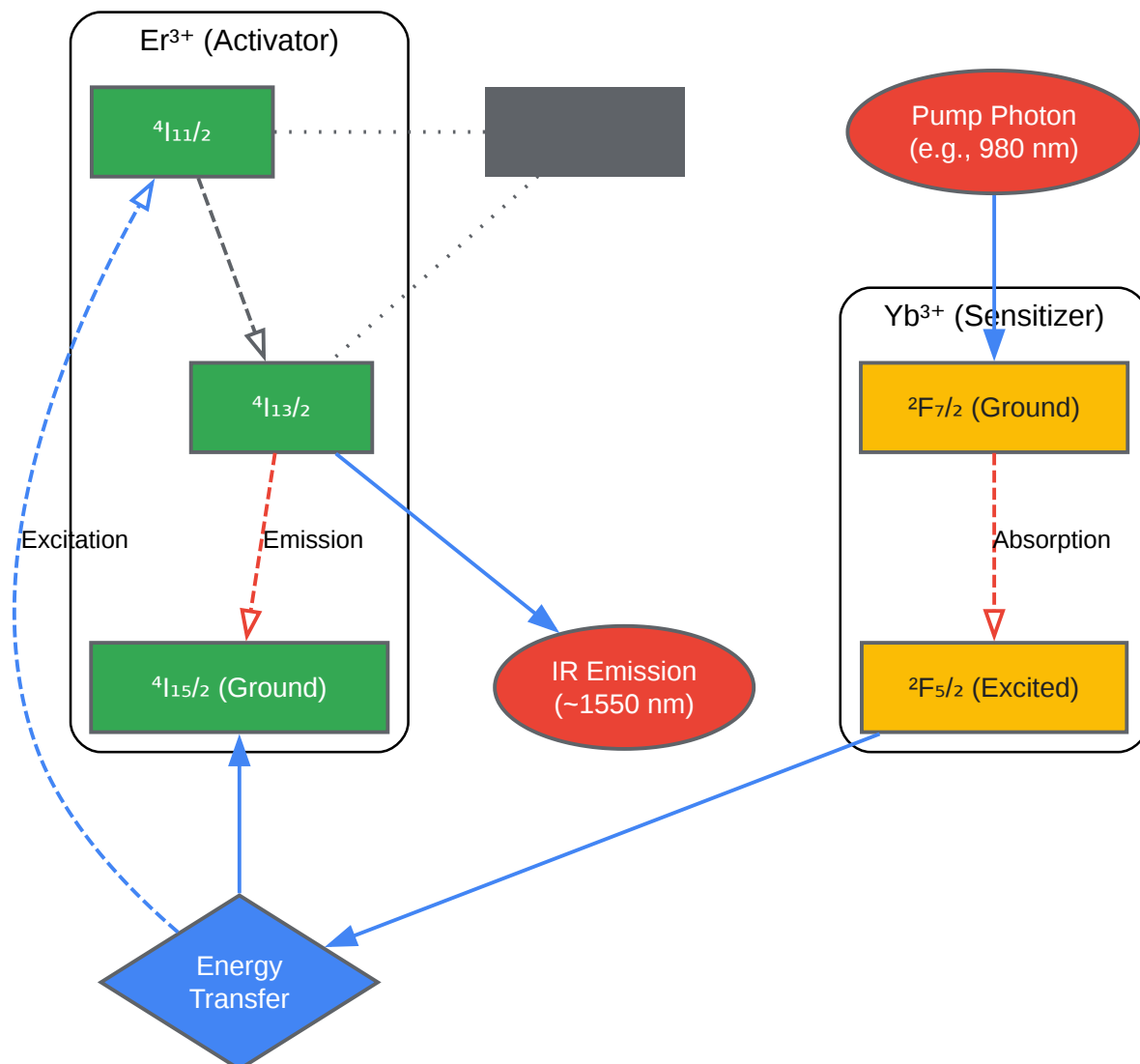


Diagram 4: Energy Transfer Mechanism in  $\text{CeF}_3:\text{Yb}^{3+}\text{-Er}^{3+}$  for IR Emission.

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Caption: Energy Transfer in  $\text{CeF}_3:\text{Yb-Er}$ .

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